

Technical Whitepaper: [BMIM][H₂PO₄] – Properties, Safety, and Applications

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Compound of Interest

Compound Name: *1-Butyl-3-methylimidazolium
dihydrogen phosphate*

Cat. No.: *B15515020*

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1-Butyl-3-methylimidazolium Dihydrogen Phosphate Executive Summary & Identity Verification

[BMIM][H₂PO₄] is a hydrophilic, room-temperature ionic liquid (RTIL) characterized by its high viscosity and strong hydrogen-bonding capability. Unlike hydrophobic ILs (e.g., [BMIM][PF₆]), the dihydrogen phosphate anion (

) confers significant proton-donating and accepting properties, making this compound exceptionally effective for biopolymer dissolution (cellulose) and gas hydrate inhibition.

Chemical Identity

Parameter	Detail
Chemical Name	1-Butyl-3-methylimidazolium dihydrogen phosphate
Abbreviation	[BMIM][H ₂ PO ₄] or [C ₄ C ₁ im][H ₂ PO ₄]
Formula	
Molecular Weight	~236.21 g/mol
CAS Registry Note	Critical Advisory: The CAS number 162052-40-6 provided in the topic request is frequently associated with specific proprietary or non-standard registry entries. ^{[1][2]} The most common CAS for this specific anion-cation pair in literature is 678045-45-7. Researchers should verify the Certificate of Analysis (CoA) from their specific supplier to confirm the anion identity.

Physicochemical Profile

The utility of [BMIM][H₂PO₄] is dictated by the amphoteric nature of its anion. The

anion can act as both a hydrogen bond donor and acceptor, leading to the formation of a structured, viscous liquid network.

Key Properties Table

Property	Value / Characteristic	Relevance to Application
Physical State	Viscous liquid (Clear to pale yellow)	Liquid handling requires positive displacement pipettes.
Melting Point	< 100°C (Glass transition often observed)	Classified as a Room Temperature Ionic Liquid (RTIL).[3][4]
Hygroscopicity	Extremely High	Absorbs atmospheric water rapidly; water acts as an anti-solvent for cellulose but lowers viscosity.
Density	~1.25 – 1.30 g/cm ³ (25°C)	Denser than water; facilitates phase separation in some extraction protocols.
Viscosity	High (>500 cP at 25°C, varies w/ water content)	Requires heating (60–80°C) for efficient mass transfer during synthesis or dissolution.
Solubility	Miscible with water, methanol, DMSO.	Insoluble in non-polar solvents (hexane, ether).

Synthesis & Purity (The "Green" Route)

Field-Proven Insight: Avoid the Metathesis Trap

While many ILs are made via metathesis (e.g., [BMIM][Cl] + salt), this leaves halide residues (,

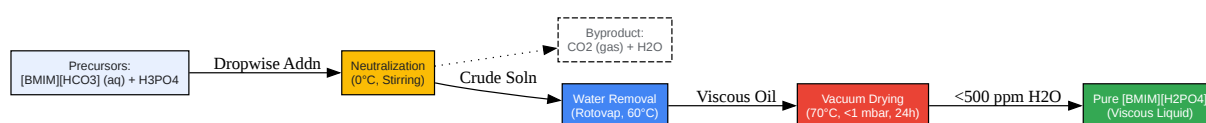
) that can poison catalysts or corrode equipment. For [BMIM][H₂PO₄], the Neutralization Route is superior. It produces water as the only byproduct, ensuring high purity for pharmaceutical or cellulose applications.

Recommended Protocol: Acid-Base Neutralization

- Precursor: Start with 1-Butyl-3-methylimidazolium hydroxide ([BMIM][OH]) or bicarbonate ([BMIM][HCO₃]) in aqueous solution.

- Reaction: Add equimolar Phosphoric Acid (85%) dropwise at 0°C to control the exotherm.
- Purification: Remove water via rotary evaporation (60°C, reduced pressure).
- Drying (Critical): Dry under high vacuum (<1 mbar) at 70°C for 24+ hours to remove bound water.

Synthesis Workflow Diagram



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Caption: Clean synthesis via neutralization eliminates halide contamination, essential for catalytic and biological applications.

Safety Data Sheet (SDS) Analysis

Although often cited as "green," [BMIM][H2PO4] poses specific hazards, primarily due to its ionic nature and potential for irritation.

GHS Classification[5]

- Skin Corrosion/Irritation: Category 2 (Causes skin irritation).
- Serious Eye Damage/Irritation: Category 2A (Causes serious eye irritation).
- Specific Target Organ Toxicity (Single Exposure): Category 3 (Respiratory irritation).

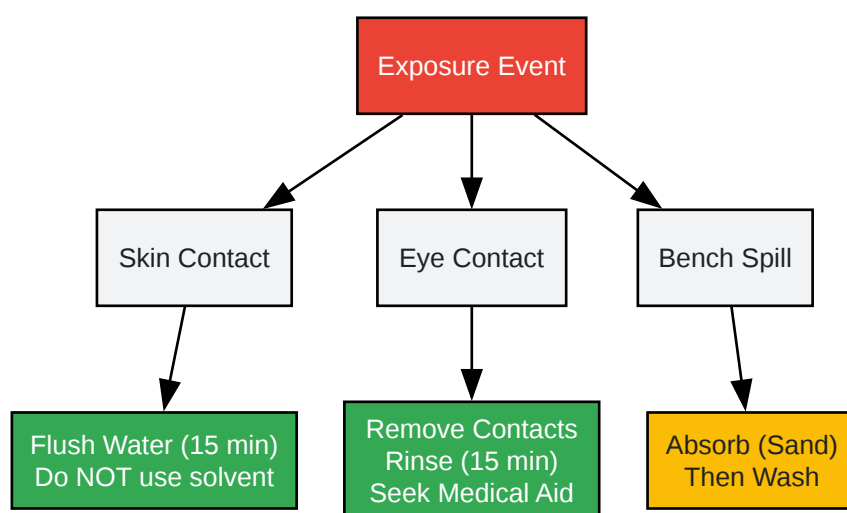
Handling Protocols (Self-Validating System)

- Moisture Defense: Because [BMIM][H2PO4] is hygroscopic, a "wet" sample (absorbing air moisture) will show a drastic drop in viscosity. Protocol: If the liquid pours like water, it is wet.

If it flows like cold honey, it is dry. Use this rheological check to validate solvent quality before use.

- PPE: Nitrile gloves (0.11 mm min) are required. Phosphate ILs are difficult to wash off skin due to their viscosity; immediate flushing with copious water is necessary upon contact.
- Spill Management: Do not use water initially (it spreads the viscous oil). Absorb with sand/vermiculite first, then wash the surface with water.

Safety Logic Diagram



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Caption: Emergency response workflow emphasizing water flushing for personal exposure but containment for spills.

Applications in Research & Development

A. Cellulose Dissolution & Biomass Processing

[BMIM][H₂PO₄] is a superior solvent for cellulose compared to halide-based ILs ([BMIM][Cl]) because the phosphate anion is a potent hydrogen bond acceptor.

- Mechanism: The

anion disrupts the intramolecular hydrogen network of cellulose (O₃–H...O₅ and O₂–H...O₆), effectively "unzipping" the polymer chains.

- Advantage: Lower melting point than [BMIM][Cl] allows for processing at lower temperatures (<100°C), reducing degradation (browning) of the biomass.

B. Gas Hydrate Inhibition

Recent studies (Sulaimon et al.) identify [BMIM][H₂PO₄] as a dual-functional inhibitor:

- Thermodynamic: Shifts the hydrate equilibrium curve to lower temperatures.
- Kinetic: Delays the nucleation time of methane hydrates.
- Application: Used in oil/gas flow assurance to prevent pipeline blockage.

C. Catalysis

The acidic proton on the dihydrogen phosphate anion allows [BMIM][H₂PO₄] to act as a Brønsted acidic catalyst for esterification and condensation reactions, often eliminating the need for added mineral acids.

References

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Sources

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